

# The Discovery and Synthesis of SIRT6-IN-2: A Technical Whitepaper

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## Compound of Interest

Compound Name: SIRT6-IN-2

Cat. No.: B1680982

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## Abstract

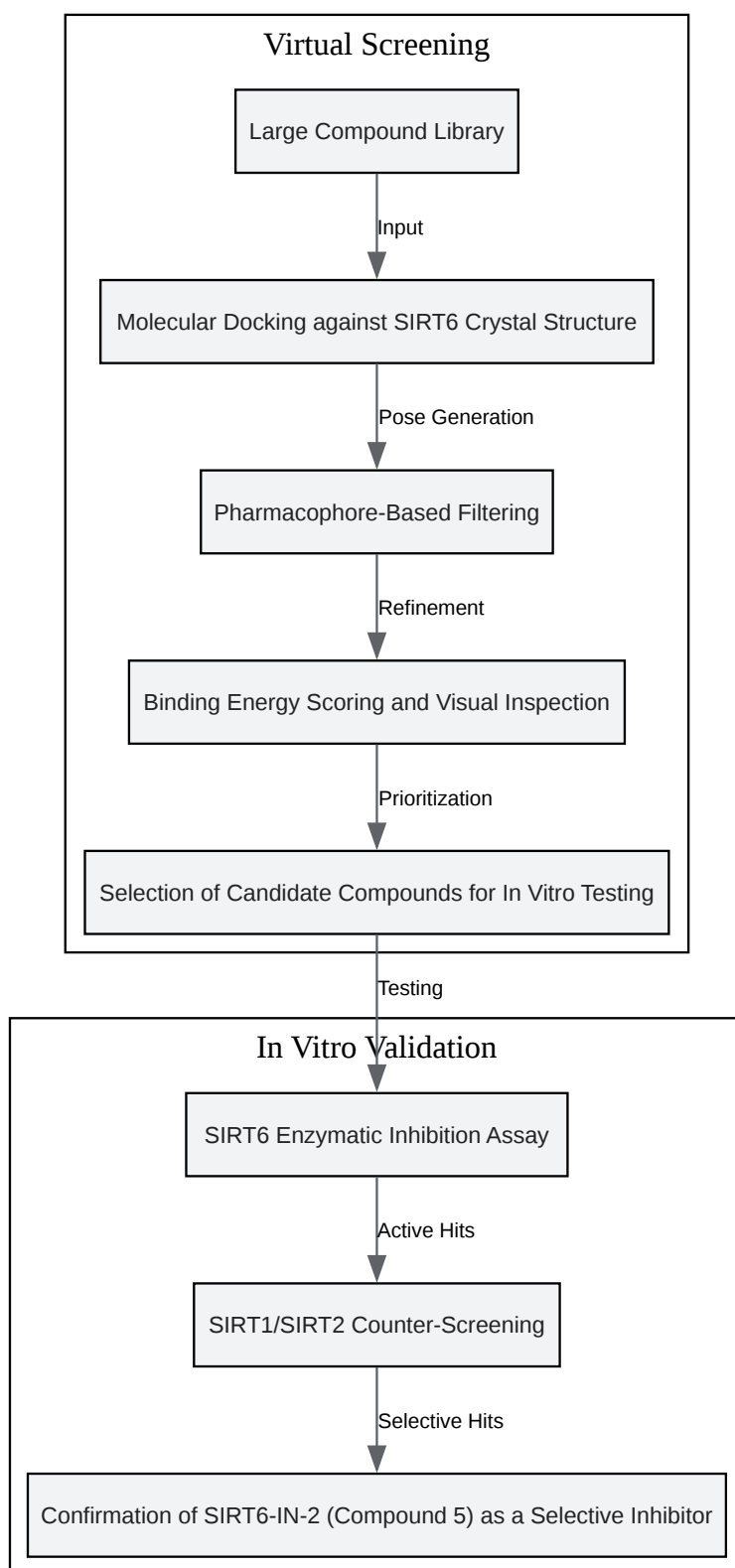
Sirtuin 6 (SIRT6) has emerged as a critical regulator of numerous cellular processes, including DNA repair, metabolism, and inflammation, making it a compelling therapeutic target for a range of diseases. This technical guide provides an in-depth overview of the discovery and synthesis of **SIRT6-IN-2**, a selective, small-molecule inhibitor of SIRT6. We detail the in silico screening process that led to its identification, its biochemical and cellular characterization, and a comprehensive, step-by-step synthesis protocol. This document is intended to serve as a valuable resource for researchers working on the development of novel SIRT6 modulators.

## Discovery of SIRT6-IN-2

**SIRT6-IN-2**, also referred to as compound 5 in the initial publication, was identified through a comprehensive in silico screening campaign aimed at discovering novel and selective inhibitors of SIRT6[1]. The discovery process involved a multi-step virtual screening workflow, which is outlined below.

## In Silico Screening Workflow

The identification of **SIRT6-IN-2** was the result of a carefully designed virtual screening cascade that began with a large library of commercially available compounds. The process aimed to identify molecules with a high probability of binding to the catalytic site of SIRT6.



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Caption: Workflow for the discovery of **SIRT6-IN-2**.

# Biochemical and Cellular Characterization of SIRT6-IN-2

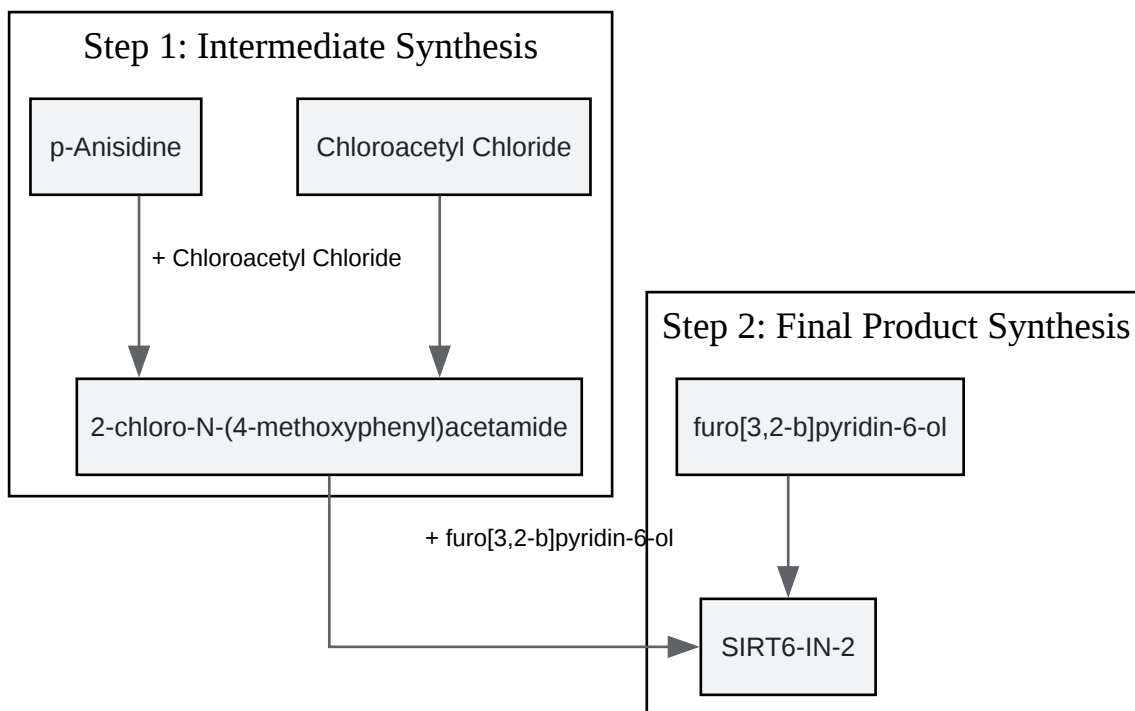
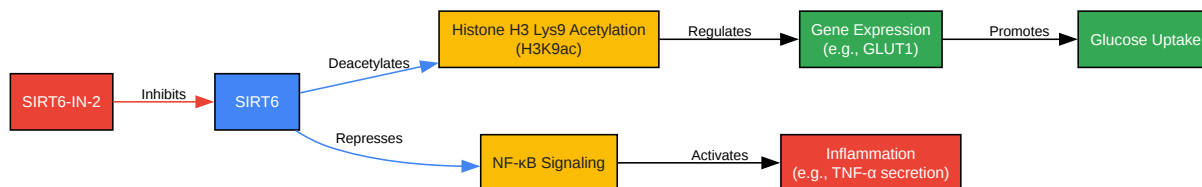
**SIRT6-IN-2** was characterized through a series of biochemical and cellular assays to determine its potency, selectivity, and mechanism of action.

## Quantitative Data Summary

Parameter	Value	Cell Line/System	Reference
SIRT6 IC50	34 $\mu$ M	Recombinant Human SIRT6	<a href="#">[1]</a>
SIRT1 IC50	> 200 $\mu$ M	Recombinant Human SIRT1	<a href="#">[1]</a>
SIRT2 IC50	> 200 $\mu$ M	Recombinant Human SIRT2	<a href="#">[1]</a>
H3K9 Acetylation	1.9-fold increase	BxPC-3 cells	<a href="#">[1]</a>
Glucose Uptake	1.4-fold increase	L6 myoblasts	<a href="#">[1]</a>

## Signaling Pathway Modulation

SIRT6 is a key regulator of various signaling pathways. **SIRT6-IN-2**, by inhibiting SIRT6, modulates these pathways, leading to downstream cellular effects.



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## References

- 1. researchgate.net [researchgate.net]
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